

# 1,3-Cycloheptadiene CAS number and molecular formula

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## Compound of Interest

Compound Name: 1,3-Cycloheptadiene

Cat. No.: B1346008

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## An In-Depth Technical Guide to 1,3-Cycloheptadiene

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1,3-Cycloheptadiene**, a cyclic diene with the molecular formula  $C_7H_{10}$ , is a valuable building block in organic synthesis. Its unique seven-membered ring structure and conjugated double bond system impart specific reactivity, making it a precursor for a variety of more complex molecules. This guide provides a comprehensive overview of the chemical and physical properties of **1,3-Cycloheptadiene**, along with insights into its synthesis, key reactions, and applications, particularly in the context of medicinal chemistry and drug development.

### Core Chemical Identifiers and Properties

**1,3-Cycloheptadiene** is a colorless liquid at room temperature.<sup>[1]</sup> Its fundamental identifiers and physicochemical properties are summarized in the tables below for easy reference.

Table 1: Chemical Identifiers for **1,3-Cycloheptadiene**

Identifier	Value
CAS Number	4054-38-0[1]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> [1]
IUPAC Name	Cyclohepta-1,3-diene[1]
Molecular Weight	94.157 g/mol [1]
SMILES	C1CC=CC=CC1[1]
InChI Key	GWYPDXLJACEENP-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties of **1,3-Cycloheptadiene**

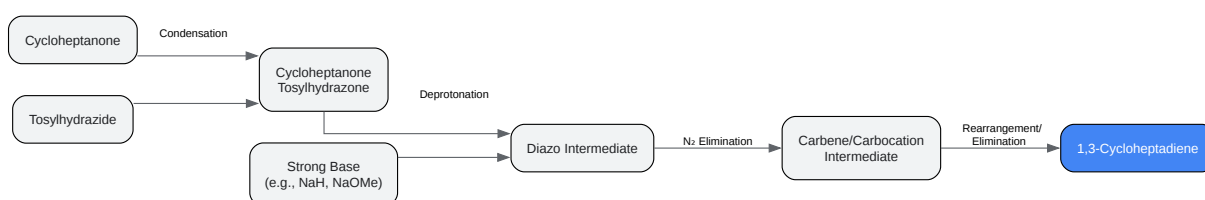
Property	Value
Appearance	Colorless liquid[1]
Density	0.868 g/cm <sup>3</sup> [1]
Melting Point	-110.40 °C[1]
Boiling Point	120.6 °C[1]
Refractive Index (n <sub>D</sub> )	1.498[1]
Flash Point	11 °C[1]

## Synthesis of 1,3-Cycloheptadiene

While **1,3-Cycloheptadiene** is commercially available, understanding its synthesis is crucial for specialized applications and derivative synthesis. General methods for the preparation of cyclic dienes often involve elimination reactions from suitable precursors. For instance, the synthesis of the analogous 1,3-cyclohexadiene can be achieved through the dehydrobromination of 3-bromocyclohexene using a strong base.[2] A similar strategy could be envisioned for the synthesis of **1,3-cycloheptadiene**.

Another general and powerful method for the synthesis of alkenes from ketones is the Bamford-Stevens reaction. This reaction involves the treatment of a tosylhydrazone with a

strong base to yield an alkene. The synthesis of **1,3-cycloheptadiene** could, therefore, be approached from cycloheptanone.



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A generalized workflow for the Bamford-Stevens reaction to synthesize **1,3-Cycloheptadiene**.

## Key Reactions and Experimental Protocols

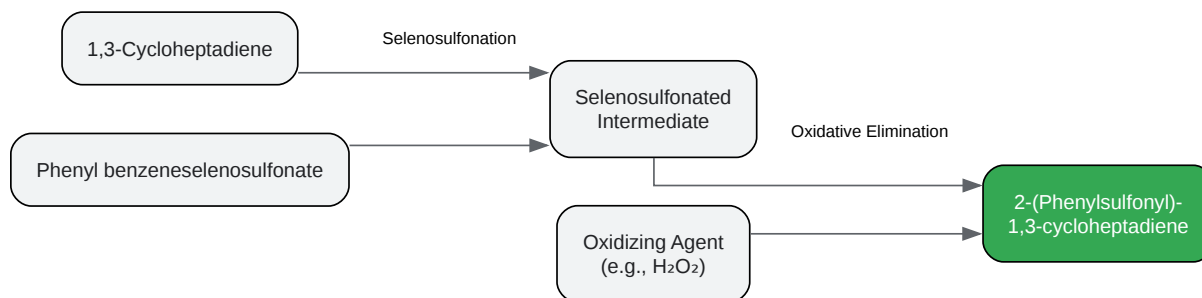
**1,3-Cycloheptadiene** undergoes a variety of chemical transformations, making it a versatile intermediate in organic synthesis.

### Synthesis of 2-(Phenylsulfonyl)-1,3-cycloheptadiene

This reaction showcases the utility of **1,3-cycloheptadiene** in the preparation of functionalized derivatives. The synthesis involves a tandem selenosulfonation-oxidation of **1,3-cycloheptadiene** with phenyl benzeneselenosulfonate.<sup>[3]</sup>

Experimental Protocol Outline:

- **Selenosulfonation:** **1,3-Cycloheptadiene** is reacted with phenyl benzeneselenosulfonate. This step introduces both a phenylseleno and a phenylsulfonyl group across the diene system.
- **Oxidative Elimination:** The resulting adduct is then treated with an oxidizing agent (e.g., hydrogen peroxide). This leads to the formation of a selenoxide, which readily undergoes syn-elimination to afford 2-(phenylsulfonyl)-**1,3-cycloheptadiene**.



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Workflow for the synthesis of 2-(Phenylsulfonyl)-**1,3-cycloheptadiene**.

## [4+3] Cycloaddition Reactions

Cycloheptadiene frameworks are present in numerous drug-like molecules and natural products.[4] A powerful method for constructing these seven-membered rings is the [4+3] cycloaddition reaction. In this context, 1,3-dienes, such as **1,3-cycloheptadiene**, can react with vinyl carbenes, often generated from vinyl-N-sulfonylhydrazones in the presence of a silver catalyst, to yield 1,4-cycloheptadiene derivatives.[4]

## Applications in Drug Development and Medicinal Chemistry

The cycloheptadiene motif is a key structural feature in a range of biologically active compounds. Derivatives of dibenzo[a,d]cycloheptadiene have been investigated as novel psychotropic agents.[5] Furthermore, cycloheptadiene analogues have been synthesized and evaluated for their antiserotonergic activity.[6] The synthesis of these complex molecules often relies on the chemical transformations of simpler cycloheptadiene precursors.

**1,3-Cycloheptadiene** itself has been utilized in the preparation of enantiopure epoxy cycloheptenyl sulfones, which are chiral building blocks for the synthesis of more complex molecules.[7] The ability to introduce chirality is of paramount importance in drug development, as the biological activity of a molecule is often dependent on its stereochemistry.

## Conclusion

**1,3-Cycloheptadiene** is a versatile and valuable cyclic diene with a well-defined set of chemical and physical properties. Its reactivity, particularly in cycloaddition reactions and as a precursor for functionalized derivatives, makes it a significant tool for synthetic chemists. The presence of the cycloheptadiene core in a variety of bioactive molecules underscores its importance for researchers and professionals in the field of drug discovery and development. Further exploration of the chemistry of **1,3-cycloheptadiene** and its derivatives is likely to lead to the discovery of new therapeutic agents and novel synthetic methodologies.

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## References

- 1. 1,3-Cycloheptadiene - Wikipedia [en.wikipedia.org]
- 2. homework.study.com [homework.study.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. chemrxiv.org [chemrxiv.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. 1,3-环庚二烯 95% | Sigma-Aldrich [sigmaaldrich.com]
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